

An In-Depth Technical Guide on 1-(3-Chlorophenyl)cyclopropanecarbonitrile: Molecular Weight

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)cyclopropanecarbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of **1-(3-Chlorophenyl)cyclopropanecarbonitrile**, a compound of interest in pharmaceutical synthesis. The information is presented to be a clear and concise resource for laboratory and research applications.

Molecular Composition and Weight

The molecular formula for **1-(3-Chlorophenyl)cyclopropanecarbonitrile** is $C_{10}H_8ClN$.^{[1][2][3]}

The molecular weight is a sum of the atomic weights of its constituent atoms.

To calculate the molecular weight, the number of atoms of each element is multiplied by the element's atomic weight. The standard atomic weights for Carbon, Hydrogen, Chlorine, and Nitrogen are approximately:

- Carbon (C): 12.011 amu^{[4][5][6]}
- Hydrogen (H): 1.008 amu^{[7][8][9]}
- Chlorine (Cl): 35.453 amu^{[10][11]}

- Nitrogen (N): 14.007 amu[12][13]

The calculation based on the molecular formula is detailed in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	8	1.008	8.064
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Total			177.634	

The calculated molecular weight of **1-(3-Chlorophenyl)cyclopropanecarbonitrile** is 177.634 g/mol . This value is consistent with commercially available product specifications, which list the molecular weight as 177.6 g/mol or 177.63 g/mol .[1][14]

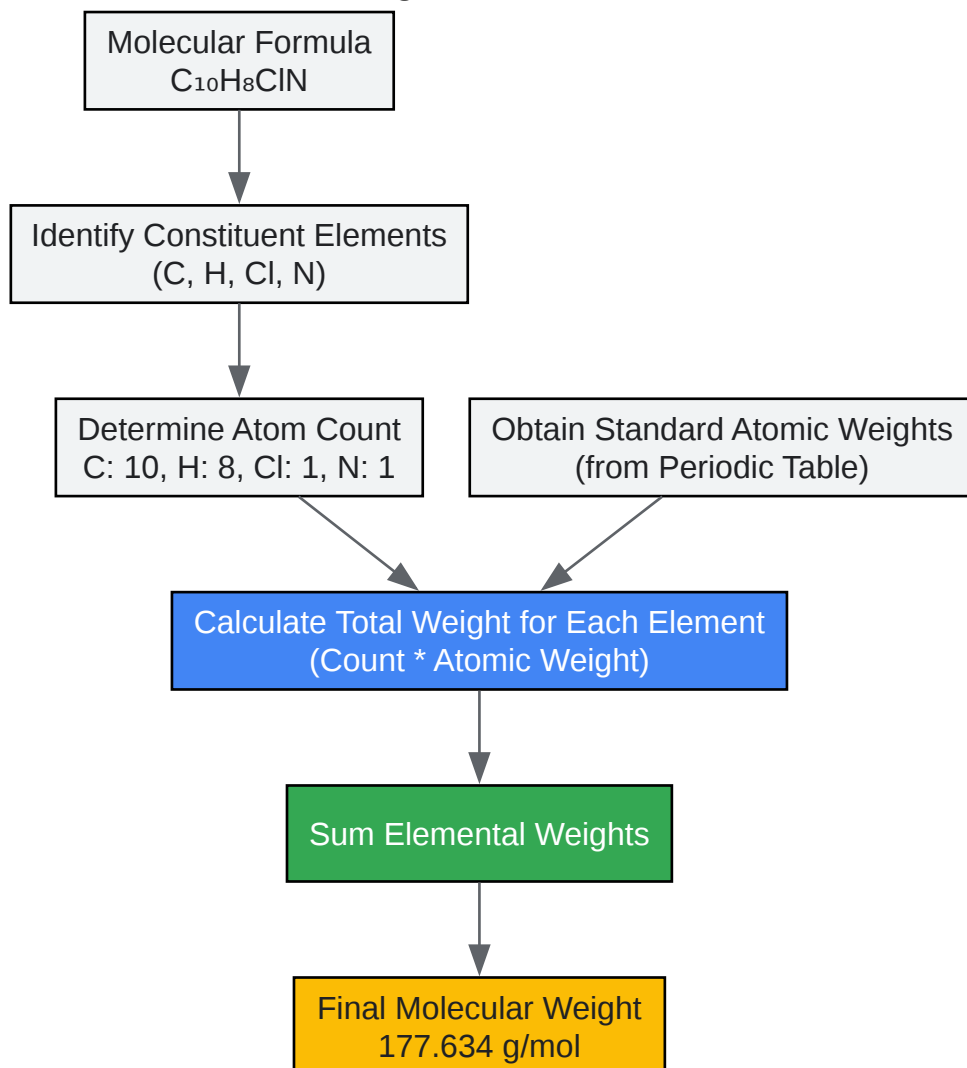
Experimental Protocols

The determination of molecular weight for a known chemical structure like **1-(3-Chlorophenyl)cyclopropanecarbonitrile** is a theoretical calculation based on standard atomic weights established by IUPAC. Experimental verification can be performed using mass spectrometry, which would provide a mass-to-charge ratio confirming the calculated molecular mass. However, for the purpose of this guide, detailed experimental protocols for mass spectrometry are not included as the focus is on the foundational molecular weight.

Logical Relationships in Molecular Weight Calculation

The relationship between a chemical formula and its molecular weight is a direct summation, as illustrated by the diagram below. This workflow is fundamental to stoichiometry and other core chemical calculations.

Molecular Weight Calculation Workflow



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Caption: Workflow for calculating molecular weight.

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